

Lactonitrile: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Lactonitrile

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Abstract: **Lactonitrile** ($\text{CH}_3\text{CH}(\text{OH})\text{CN}$), the cyanohydrin of acetaldehyde, is a pivotal organic compound with significant industrial and research applications. As a bifunctional molecule containing both a hydroxyl and a nitrile group, it serves as a key intermediate in the synthesis of valuable chemicals, most notably lactic acid and its esters. This document provides an in-depth technical overview of **lactonitrile**, covering its physicochemical properties, spectroscopic signature, synthesis protocols, reaction mechanisms, and applications. All quantitative data is presented in structured tables, and key processes are visualized using logical diagrams to facilitate a comprehensive understanding for a scientific audience.

Physicochemical and Spectroscopic Properties

Lactonitrile is a colorless to straw-colored liquid that is highly soluble in water.^{[1][2][3]} It is classified as an extremely hazardous substance due to its ability to release highly toxic hydrogen cyanide.^{[1][2]}

Physical and Chemical Properties

The fundamental physical and chemical properties of **lactonitrile** are summarized in Table 1, providing essential data for handling, storage, and experimental design.

Property	Value	Source(s)
IUPAC Name	2-Hydroxypropanenitrile	[1][4]
Synonyms	Acetaldehyde cyanohydrin, Ethylidene cyanohydrin	[1][4][5]
CAS Number	78-97-7	[1][4]
Molecular Formula	C ₃ H ₅ NO	[1][4]
Molar Mass	71.079 g·mol ⁻¹	[1][4]
Appearance	Colorless to yellow/straw-colored liquid	[1][2][4]
Melting Point	-40 °C (-40 °F)	[1][4]
Boiling Point	182-184 °C (360-363 °F) with slight decomposition	[4][5]
Density	0.9877 g/cm ³ at 20 °C	[5]
Solubility	Soluble in water, alcohol, ether, and chloroform	[4][5]
Vapor Density	2.45 (Air = 1)	[4][5]
Flash Point	77 °C (170 °F) (closed cup)	[4][5]
logP	-0.94	[4]

Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of **lactonitrile**. Key data from various analytical techniques are presented in Table 2.

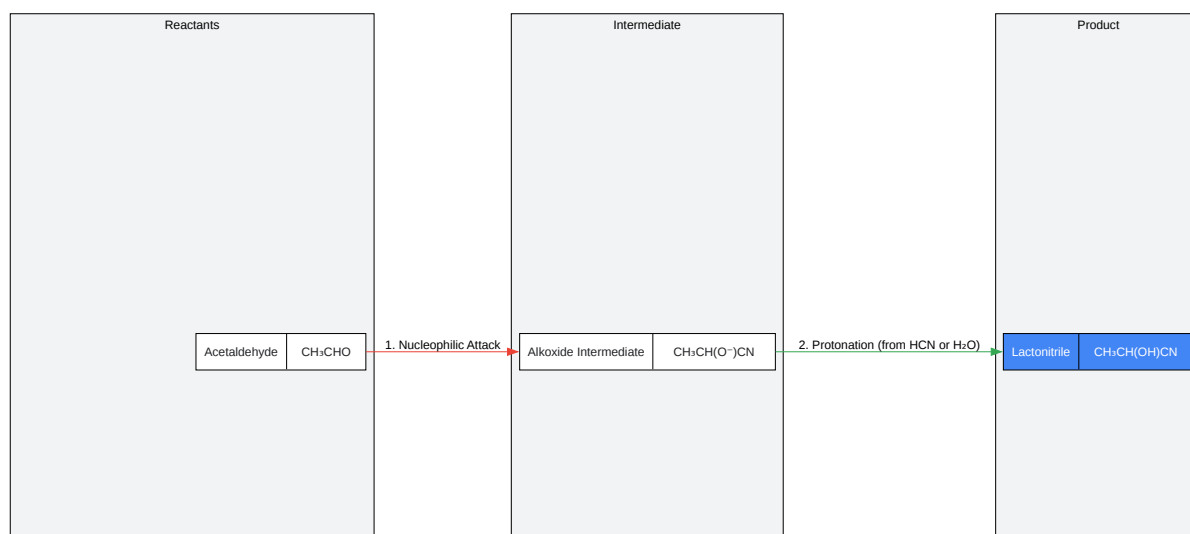
Technique	Key Data and Observations	Source(s)
^1H NMR	Spectra available in the Sadtler Research Laboratories Spectral Collection (No. 6192).	[4]
^{13}C NMR	Spectra available, providing data on the three distinct carbon environments.	[6][7][8]
IR Spectroscopy	IR: 15530 (Sadtler Research Laboratories IR Grating Collection). Spectra typically obtained neat (KBr) or as a capillary cell neat sample.	[4][6]
Mass Spectrometry (GC-MS)	Major peaks (m/z): 27, 29, 44, 15, 43.	[4]
UV Spectroscopy	Max Absorption (undiluted): 270 nm (log E = -0.7).	[4]

Synthesis of Lactonitrile

The primary industrial method for synthesizing **lactonitrile** is the nucleophilic addition of hydrogen cyanide (HCN) to acetaldehyde.[1][5] This reaction is typically base-catalyzed and is reversible.[9][10]

Reaction Mechanism

The formation of **lactonitrile** proceeds via a base-catalyzed nucleophilic addition. The cyanide ion (^-CN), a potent nucleophile, attacks the electrophilic carbonyl carbon of acetaldehyde. This is followed by protonation of the resulting alkoxide intermediate to yield the cyanohydrin product.[9][11]



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Caption: Mechanism of base-catalyzed **lactonitrile** synthesis.

Experimental Protocol: Synthesis of Lactonitrile

This protocol is a representative method based on common industrial practices.[3][12] Extreme caution is required due to the use of highly toxic hydrogen cyanide. All work must be conducted in a certified chemical fume hood by trained personnel with appropriate safety measures in place.

- **Reactor Preparation:** A jacketed glass reactor, equipped with a mechanical stirrer, a dropping funnel, and a temperature probe, is cooled to a range of -10 to 20 °C using a circulating chiller.[3][12]
- **Reactant Charging:** Equimolar amounts of purified acetaldehyde and hydrogen cyanide are used.[3] The acetaldehyde is added to the reactor.

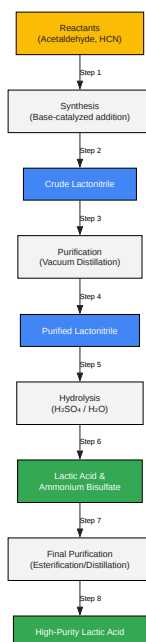
- **Catalyst Addition:** A catalytic amount of a base, such as sodium hydroxide (e.g., 1.5% of a 20% NaOH solution), is added to the acetaldehyde with stirring.[3]
- **HCN Addition:** Hydrogen cyanide is added dropwise from the dropping funnel to the stirred acetaldehyde-catalyst mixture. The addition rate is carefully controlled to maintain the reaction temperature between -10 and 20 °C, as the reaction is exothermic.[12]
- **Reaction Monitoring:** The reaction is monitored for completion using an appropriate analytical technique, such as Gas Chromatography (GC).
- **Stabilization:** Upon completion, the reaction is quenched and the crude **lactonitrile** product is stabilized by the addition of an acid, such as sulfuric acid, to prevent decomposition back to the starting materials.[3][12]
- **Purification:** The crude product is purified by vacuum distillation to separate it from unreacted starting materials and side products.[13][14] The purified **lactonitrile** should be stored in a cool, dry, dark, and well-ventilated area in a tightly sealed container.[2][15]

Key Chemical Reactions and Applications

Lactonitrile's bifunctionality makes it a versatile intermediate for synthesizing a range of important chemicals.

Hydrolysis to Lactic Acid

The most significant industrial application of **lactonitrile** is its hydrolysis to produce lactic acid. [1][16] This reaction is typically performed using a strong acid like sulfuric or hydrochloric acid. [14][16] The nitrile group is hydrolyzed to a carboxylic acid, and an ammonium salt is formed as a by-product.[16]



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Caption: Workflow from **lactonitrile** synthesis to lactic acid production.

Experimental Protocol: Hydrolysis to Lactic Acid

This protocol outlines the acid-catalyzed hydrolysis of **lactonitrile**.

- **Setup:** In a chemical fume hood, a round-bottom flask is equipped with a reflux condenser and a magnetic stirrer.
- **Reagents:** Purified **lactonitrile** is added to the flask, followed by the slow and careful addition of an aqueous solution of a strong acid (e.g., sulfuric acid).^[14]
- **Reaction:** The mixture is heated to reflux and maintained at that temperature until the hydrolysis is complete (monitored by TLC or HPLC).

- Workup: The resulting mixture contains lactic acid and an ammonium salt (e.g., ammonium bisulfate).[14]
- Purification: High-purity lactic acid can be obtained through a multi-step purification process. One common method involves reacting the crude lactic acid with methanol to form methyl lactate. The methyl lactate is then purified by distillation and subsequently hydrolyzed back to pure lactic acid.[3]

Other Applications

Beyond lactic acid production, **lactonitrile** is a valuable intermediate and solvent:

- Chemical Intermediate: It is used in the production of ethyl lactate (a green solvent), alanine, acrylic fibers, and resins.[4][5][12]
- Organic Synthesis: As a cyanohydrin, it is an important building block for creating new carbon-carbon bonds, enabling the synthesis of α -hydroxy acids and β -amino alcohols.[9][17]
- Solvent: **Lactonitrile** can be used as a polar aprotic solvent for a variety of reactions, including those in organometallic chemistry and polymerizations.[5]

Safety and Handling

Lactonitrile is an extremely toxic compound that can be fatal if swallowed, inhaled, or absorbed through the skin.[15][18][19]

- Toxicity: Its toxicity is primarily due to its nature as a cyanohydrin, which can readily release hydrogen cyanide (HCN).[1][2] Symptoms of cyanide poisoning include headache, dizziness, rapid heart rate, difficulty breathing, seizures, and coma.[5][19]
- Handling: All handling must occur in a well-ventilated chemical fume hood.[2] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, splash goggles, and impervious clothing, is mandatory.[2][15]
- Storage: Store in a cool, dry, dark, and secure location away from incompatible materials such as strong acids, strong bases, and oxidizing agents.[2][3] Containers should be tightly

sealed.[15]

- Spills and Exposure: In case of exposure, immediately move the victim to fresh air, remove contaminated clothing, and flush affected areas with copious amounts of water.[19] Seek immediate medical attention. Administering 100% oxygen is a critical first-aid measure.[2][19] Contact with acids or bases can liberate highly toxic HCN gas.[18]

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